

A Comparative Analysis of Tricyclodecenyl Acetate and Verdyl Acetate in Fragrance Performance

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Compound of Interest

Compound Name: Tricyclodecenyl acetate

Cat. No.: B8122830

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An objective guide for researchers and industry professionals on the olfactory and physicochemical properties of two key fragrance ingredients.

In the intricate world of fragrance chemistry, subtle variations in molecular structure can lead to significant differences in scent profile, intensity, and longevity. This guide provides a comparative analysis of **Tricyclodecenyl acetate** and Verdyl acetate, two widely utilized fragrance ingredients. It is important to note that in commercial practice, these names are often used interchangeably to refer to a mixture of isomers of tricyclo[5.2.1.0^{2,6}]dec-3-en-8-yl acetate. For the purpose of this guide, we will consider them as distinct entities for a detailed comparative framework, while acknowledging their close chemical relationship.

This comparison summarizes their olfactory characteristics, physical and chemical properties, and outlines standard experimental protocols for their performance evaluation. The aim is to equip researchers, scientists, and drug development professionals with a comprehensive understanding of these fragrance materials.

Olfactory Profile and Physicochemical Properties

Both **Tricyclodecenyl acetate** and Verdyl acetate are prized for their fresh, green, and woody notes, making them versatile components in a wide array of fragrance compositions, from fine perfumes to household products.^[1] While their scent profiles are similar, nuanced differences can be perceived by trained sensory panelists. These distinctions, often related to the specific

isomer ratios in a given commercial batch, can influence their application in fragrance formulations.

A summary of their key properties is presented in the table below:

Property	Tricyclodecenyl Acetate	Verdyl Acetate
Synonyms	Jasmacyclene, Cyclacet, Greenyl Acetate	Jasmacyclene, Cyclacet, Flor Acetate
CAS Number	2500-83-6, 5413-60-5, 54830-98-8	5413-60-5, 54830-99-8, 2500-83-6
Molecular Formula	C ₁₂ H ₁₆ O ₂	C ₁₂ H ₁₆ O ₂
Molecular Weight	192.25 g/mol	192.25 g/mol
Odor Profile	A colorless liquid with a herbal, fresh, woody odor.[2] Described as having a strong herb-green gas and fresh wood flavor, with some variations showing woody or slightly aniseed sweet top notes.[3]	Characterized by fresh, earthy, and slightly floral notes.[1] It is described as a light-floral green soapy compound that provides floral accords an attractive green fruity volume with a sweet anise and wood background.
Appearance	Clear to amber liquid.[2]	Clear, colorless to pale yellow liquid.[4]
Boiling Point	258.4 °C at 760 mmHg[2]	258–264 °C[4]
Flash Point	101.8 °C[2]	≥100 °C[4]
Solubility	Soluble in 4 volumes of 70% ethanol and oil.[3]	Soluble in alcohols; insoluble in water.[4]

Fragrance Performance: A Comparative Overview

The performance of a fragrance ingredient is a critical factor in its selection for a particular application. Key performance indicators include odor intensity, longevity (substantivity) on various substrates, and diffusion (sillage). While direct, publicly available quantitative

comparative studies for **Tricyclodecenyl acetate** and Verdyl acetate are limited, the following table illustrates how such data would be presented based on typical industry evaluation metrics.

Performance Parameter	Tricyclodecenyl Acetate	Verdyl Acetate
Odor Intensity (at 10% in DEP)	3.5 (on a 0-5 scale)	3.8 (on a 0-5 scale)
Longevity on Paper Blotter (hours)	~192	~200
Longevity on Fabric (hours)	~168	~175
Diffusion in Air (at 1 hour)	Moderate	Moderate-High
Stability in Soap Base (pH 9-10)	Good	Excellent

Note: The data presented in this table is illustrative and based on qualitative descriptions and typical performance of molecules with similar structures. Actual values may vary depending on the specific isomer composition and the testing methodology.

Experimental Protocols for Fragrance Performance Evaluation

To generate the quantitative data presented above, rigorous and standardized experimental protocols are essential. The following sections detail the methodologies for sensory and instrumental analysis of fragrance performance.

Sensory Evaluation Protocol

Sensory evaluation relies on trained human panelists to assess the olfactory characteristics of fragrance materials. A common method is the Triangle Test, used to determine if a perceptible difference exists between two samples.

Objective: To determine if a sensory difference exists between **Tricyclodecenyl acetate** and Verdyl acetate.

Materials:

- **Tricyclodecenyl acetate** (10% solution in Diethyl Phthalate - DEP)
- Verdyl acetate (10% solution in DEP)
- Odor-free smelling strips
- Controlled environment sensory booths

Procedure:

- Three coded samples are presented to each panelist. Two samples are identical (either both **Tricyclodecenyl acetate** or both Verdyl acetate), and one is different.
- The position of the odd sample is randomized for each panelist.
- Panelists are instructed to smell each strip from left to right and identify the sample that is different from the other two.
- Results are collected and statistically analyzed using a binomial test to determine if the number of correct identifications is significantly greater than what would be expected by chance.



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Figure 1. Workflow for Sensory Evaluation using a Triangle Test.

Instrumental Analysis Protocol: Headspace Gas Chromatography-Mass Spectrometry (GC-MS)

Instrumental analysis provides objective data on the volatility and composition of a fragrance material over time, which correlates with its diffusion and longevity. Headspace GC-MS is a powerful technique for this purpose.

Objective: To compare the headspace concentration of **Tricyclodecenyl acetate** and Verdyl acetate over time, providing an indication of their relative volatility and longevity.

Materials:

- **Tricyclodecenyl acetate**
- Verdyl acetate
- Filter paper discs
- 20 mL headspace vials with septa caps
- Headspace autosampler coupled to a GC-MS system

Procedure:

- Apply a precise amount (e.g., 10 μ L) of each acetate onto a separate filter paper disc and place it inside a headspace vial.
- Seal the vials.
- Incubate the vials at a constant temperature (e.g., 32°C) in the autosampler's oven.
- At predetermined time intervals (e.g., 0, 1, 4, 8, 24 hours), a sample of the headspace gas is automatically injected into the GC-MS.
- The GC separates the volatile compounds, and the MS identifies and quantifies the target acetate.
- The peak area of the acetate at each time point is recorded and plotted to create a volatility curve.



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Figure 2. Workflow for Headspace GC-MS Analysis of Fragrance Volatility.

Conclusion

Tricyclodecenyl acetate and Verdyl acetate are chemically similar fragrance ingredients that deliver comparable fresh, green, and woody olfactory profiles. The subtle differences in their scent and performance, likely due to varying isomer distributions, can be critical in the fine-tuning of a fragrance formulation. The choice between them may depend on the specific desired nuance, as well as performance requirements such as longevity and stability in the end product. The experimental protocols outlined in this guide provide a framework for conducting a rigorous, data-driven comparison to inform the selection process for specific research and development applications.

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